

In-depth Technical Guide: 5-Bromo-7-fluoro-8-methylquinoline

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Compound of Interest

Compound Name: 5-Bromo-7-fluoro-8-methylquinoline

CAS No.: 2101945-67-7

Cat. No.: B2952424

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CAS Registry Number: 2101945-67-7 Molecular Formula: C₁₀H₇BrFN Molecular Weight: 240.07 g/mol [\[1\]](#)

Executive Summary & Medicinal Significance

5-Bromo-7-fluoro-8-methylquinoline is a trisubstituted quinoline intermediate critical to modern drug discovery, particularly in the field of immunology and oncology. Unlike generic quinolines, this scaffold features a specific "substitution triad" designed to optimize pharmacokinetics and potency:

- **C5-Bromine (Reactive Handle):** Serves as the primary site for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) to attach complex pharmacophores.
- **C7-Fluorine (Metabolic Block):** Strategic placement of fluorine blocks oxidative metabolism (Phase I) at the electron-rich C7 position, extending the half-life () of the final drug candidate.

- **C8-Methyl (Conformational Lock):** The methyl group at the 8-position introduces steric bulk that can "lock" the rotation of adjacent substituents or fill hydrophobic pockets within the target protein (e.g., TLR7/8 binding pockets).

Primary Application: Synthesis of TLR7/8 antagonists and PI3K inhibitors. The scaffold is a key building block for small molecules designed to modulate the innate immune system.

Chemical Identity & Physical Properties[2][3][4]

Property	Value / Description	Technical Note
Appearance	Off-white to pale yellow solid	Coloration deepens upon oxidation/light exposure.
Melting Point	80–85 °C (Typical range)	Depends on recrystallization solvent (Hexane/EtOAc).
Solubility	Soluble in DCM, DMSO, DMF	Poor solubility in water; moderate in MeOH.
LogP (Predicted)	~3.4	Lipophilic core; requires polar appendages for oral bioavailability.
pKa (N-1)	~4.2	Reduced basicity compared to quinoline (4.9) due to the electron-withdrawing C7-Fluorine.
Reactivity	Electrophilic (C5), Nucleophilic (N1)	C5-Br is highly reactive to Pd(0); C7-F is resistant to unless the ring is further activated.

Synthetic Pathways & Manufacturing

The synthesis of **5-Bromo-7-fluoro-8-methylquinoline** typically follows a Construct-then-Functionalize logic. The quinoline core is first constructed from a substituted aniline, followed by regioselective bromination.

Protocol A: Modified Skraup/Doebner-Miller Synthesis

This is the industrial standard for generating the 7-fluoro-8-methylquinoline core.

Step 1: Cyclization

- Precursors: 2-Fluoro-3-methylaniline + Acrolein (or Glycerol/H₂SO₄).
- Reagents: Iodine (catalyst) or mild oxidant.
- Conditions: Reflux in acid (6 M HCl or H₂SO₄) or vapor-phase reaction over silica.
- Mechanism: Michael addition of aniline to acrolein

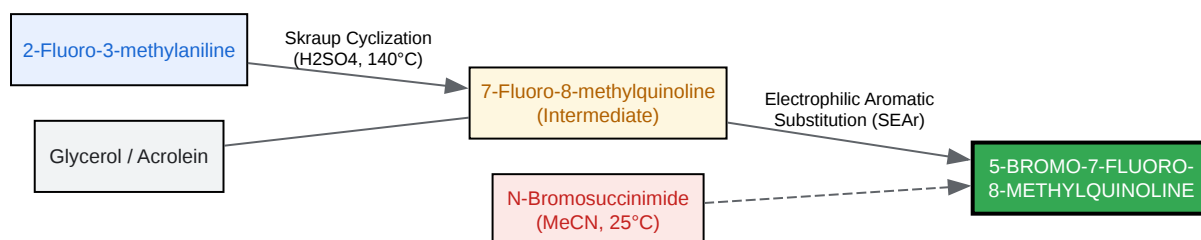
acid-catalyzed cyclization

oxidation to aromatize.

Step 2: Regioselective Bromination

- Substrate: 7-Fluoro-8-methylquinoline.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Reagent: N-Bromosuccinimide (NBS) or Br₂.
- Solvent: Acetonitrile (MeCN) or Acetic Acid (AcOH).
- Conditions: 0°C to RT.
- Selectivity: The C5 position is electronically activated (para to the nitrogen lone pair resonance) and sterically accessible compared to C8.
- Purification: Recrystallization from Ethanol/Water.

Diagram: Synthetic Workflow



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Caption: Two-step synthesis via Skraup cyclization followed by C5-selective bromination.

Reactivity Profile & Functionalization

Understanding the electronic map of this molecule is crucial for library generation in drug discovery.

C5-Bromine: The Coupling Vector

The bromine atom at C5 is the primary "exit vector." It is highly susceptible to oxidative addition by Palladium(0).

- Suzuki-Miyaura: Coupling with aryl/heteroaryl boronic acids.
 - Catalyst: $\text{Pd}(\text{dppf})\text{Cl}_2$ or $\text{Pd}(\text{PPh}_3)_4$.
 - Base: K_2CO_3 or Cs_2CO_3 .
 - Application: Extending the scaffold to reach distal binding pockets (e.g., in PI3K or TLR receptors).
- Buchwald-Hartwig: Amination with primary/secondary amines.
 - Significance: Installing solubilizing groups (morpholine, piperazine) often required for kinase inhibitors.

C7-Fluorine: The Metabolic Shield

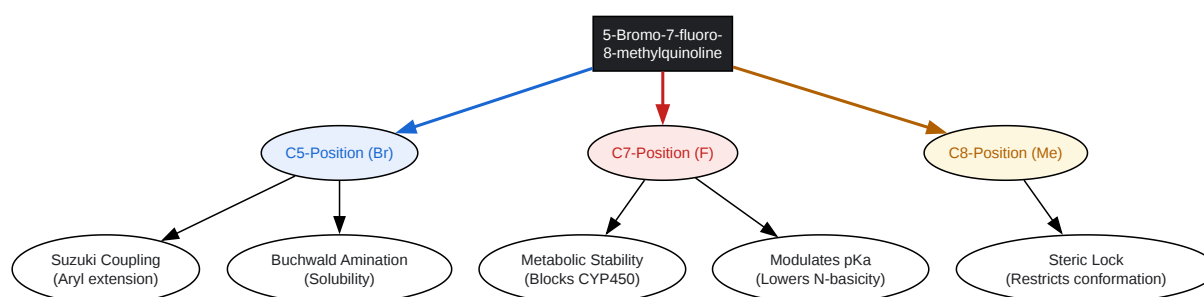
The C7-F bond is extremely stable (

). It is not a leaving group under standard

conditions because the quinoline ring is not sufficiently electron-deficient without strong activation (e.g., N-oxide formation or C2/C4 electron-withdrawing groups).

- Role: It lowers the electron density of the C8-methyl group, preventing metabolic oxidation of the methyl to a carboxylic acid.

Diagram: Functionalization Logic



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Caption: Strategic utility of the three functional sites (Br, F, Me) in medicinal chemistry.

Experimental Protocol: Suzuki Coupling (Example)

Objective: Coupling **5-Bromo-7-fluoro-8-methylquinoline** with Phenylboronic acid.

- Setup: Charge a dry Schlenk flask with:
 - **5-Bromo-7-fluoro-8-methylquinoline** (1.0 equiv, 240 mg)
 - Phenylboronic acid (1.2 equiv)
 - Pd(dppf)Cl₂·DCM (0.05 equiv)
 - Potassium Carbonate (2.0 equiv)

- Solvent: Add degassed 1,4-Dioxane/Water (4:1 ratio, 10 mL).
- Reaction: Heat to 90°C under Nitrogen atmosphere for 4–6 hours. Monitor by TLC (Hexane:EtOAc 8:2) or LC-MS.
- Workup: Cool to RT. Dilute with EtOAc, wash with brine. Dry organic layer over Na₂SO₄.
- Purification: Flash column chromatography (Silica gel).

Validation Check:

- Success Indicator: Disappearance of the starting bromide peak (LC-MS M+H 240/242 doublet) and appearance of the coupled product mass.
- Common Pitfall: Protodebromination (replacement of Br with H) if the catalyst load is too high or water is not degassed.

Safety & Handling (MSDS Highlights)

- GHS Classification: Warning. Acute Toxicity (Oral) Category 4; Skin Irritation Category 2.
- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation).
- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen). Light sensitive.
- Disposal: Halogenated organic waste stream.

References

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- PubChem Compound Summary.**5-Bromo-7-fluoro-8-methylquinoline** (CID 137684824). National Center for Biotechnology Information.
- ChemicalBook.**5-Bromo-7-fluoro-8-methylquinoline** Product Properties & Suppliers.

- Accela Chem. Product Data Sheet: **5-Bromo-7-fluoro-8-methylquinoline** (Cat# SY018403). [\[1\]](#)

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